

Technical Guide: Mercury, chloro-2-propenyl- (Allylmercuric Chloride)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Mercury, chloro-2-propenyl-

CAS No.: 14155-77-2

Cat. No.: B083474

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Executive Summary

Mercury, chloro-2-propenyl- (CAS 14155-77-2), commonly known as Allylmercuric Chloride, is an organometallic reagent characterized by a mercury(II) center bonded to an allyl group and a chloride ligand.[1] Unlike its highly volatile and pyrophoric allyl-metal counterparts (e.g., allyllithium), this compound exhibits relative stability, allowing for isolation as a crystalline solid.

Its primary utility in research and drug development lies in its ability to serve as a transmetallation agent and a regioselective nucleophile in M-ene reactions. It provides a controlled source of the allyl anion, mitigating the homocoupling side-reactions often observed with Grignard reagents.

Critical Safety Warning: As an organomercury compound, this substance poses severe neurotoxic and nephrotoxic risks. It can permeate standard gloves and biological membranes. All protocols described herein require a glovebox or Class II biosafety cabinet and specific permeation-resistant PPE (e.g., Silver Shield®/4H® laminates).

Chemical Identity & Physicochemical Properties[2][3][4][5][6][7][8][9][10][11]

Property	Data
CAS Number	14155-77-2
IUPAC Name	Chloro(2-propenyl)mercury
Synonyms	Allylmercuric chloride; Allylmercury chloride; Allylchloromercury
Molecular Formula	
Molecular Weight	277.12 g/mol
Physical State	Crystalline Solid (Plates/Leaflets)
Solubility	Soluble in THF, DMSO, warm ethanol; sparingly soluble in water.[2]
Stability	Light-sensitive; decomposes slowly at ambient temperatures (store < 4°C).

Structural Characterization

The compound features a linear C-Hg-Cl geometry typical of organomercury(II) halides.

- NMR (¹H, ¹³C, ²⁰¹Hg): Distinctive multiplets for the allyl protons, with satellite peaks due to ¹⁹⁹Hg-²⁰¹Hg coupling (¹H NMR), serving as a diagnostic tool for purity.
- Reactivity Profile: The Hg-C bond is covalent but polarizable, allowing for electrophilic cleavage by halogens or transmetallation with Pd(0) or B(III) species.

Synthesis & Preparation Protocol

The most reliable synthesis involves the transmetallation of allylmagnesium bromide with mercuric chloride. This method affords high purity by leveraging the solubility differences of the magnesium byproducts.

Reaction Scheme

Detailed Protocol

Reagents:

- Allylmagnesium bromide (1.0 M in
or THF)
- Mercuric chloride (
, anhydrous, 99.9%
- Tetrahydrofuran (THF), anhydrous, degassed

Procedure:

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, N₂ inlet, and addition funnel.
- Mercury Salt Solution: Charge the flask with
(10.0 g, 36.8 mmol) and anhydrous THF (100 mL). Stir until fully dissolved. Cool the solution to 0°C using an ice/water bath.
- Addition: Transfer Allylmagnesium bromide (36.8 mmol, 1.0 eq) to the addition funnel under inert atmosphere. Add dropwise to the
solution over 30 minutes. Note: Exothermic reaction. Maintain internal temp < 5°C to prevent homocoupling to 1,5-hexadiene.
- Reaction: Allow the mixture to stir at 0°C for 1 hour, then warm to room temperature over 2 hours. A white precipitate (
) will form.

- Workup:
 - Filter the suspension through a Celite pad (under) to remove magnesium salts.
 - Concentrate the filtrate in vacuo (rotary evaporator, bath < 30°C) to roughly 20% volume.
 - Add cold pentane or diethyl ether to induce crystallization.
 - Filter the resulting white crystalline solid and dry under high vacuum in a desiccator.

Yield: Typically 75-85%. Validation: Check melting point and

NMR for absence of 1,5-hexadiene dimers.

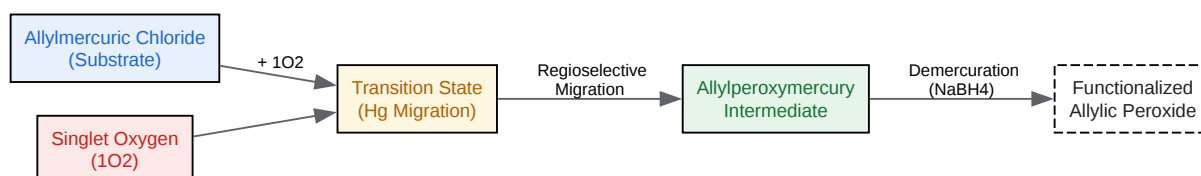
Reactivity & Applications

Mechanism: The M-Ene Reaction

Allylmercuric chloride is unique in its reaction with singlet oxygen (

) and enophiles. Unlike allyltin compounds which may undergo cycloaddition, allylmercury species predominantly undergo the M-ene reaction (Metall-ene), involving the migration of the heavy metal rather than a hydrogen atom.

Diagram 1: M-Ene Reaction Pathway



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Caption: The M-ene pathway allows for the regioselective introduction of peroxide functionality with simultaneous migration of the mercury center.

Key Applications

- **Regioselective Allylation:** Used in conjunction with Lewis acids () to allylate aldehydes. The lower basicity compared to Grignard reagents prevents enolization of sensitive substrates.
- **Palladium-Catalyzed Cross-Coupling:** Acts as a transmetallation partner in Heck-type reactions, delivering the allyl group to aryl halides under mild conditions.
- **Synthesis of Allylic Peroxides:** As shown in the diagram, reaction with yields allylperoxymercurials, which are precursors to cyclic peroxides (e.g., 1,2-dioxolanes) relevant in antimalarial drug research.

Safety & Toxicology (Self-Validating Protocol)

Hazard Classification:

- **Acute Toxicity:** Fatal if swallowed, in contact with skin, or inhaled (Category 1/2).
- **STOT-RE:** Specific Target Organ Toxicity - Repeated Exposure (CNS, Kidneys).
- **Environmental:** Very toxic to aquatic life with long-lasting effects.

Handling Protocol (The "Double-Barrier" System): To ensure researcher safety, a self-validating double-barrier method is required.

- **Primary Barrier:** All weighing and reactions must occur inside a Glovebox or a certified Chemical Fume Hood.
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Do NOT use standard nitrile. Use Silver Shield® / 4H® (PE/EVAL/PE) laminate gloves under outer nitrile gloves for dexterity. Organomercury compounds permeate standard rubber in seconds.
 - **Respiratory:** If outside a glovebox, a full-face respirator with mercury vapor cartridges (Hg-P3) is mandatory.

- Decontamination Validation:
 - Prepare a "Quench Solution" of 10% Sodium Sulfide () in water.
 - Validation Step: Dip a test strip (selenium sulfide paper) into the work area surfaces after cleaning. Any darkening indicates residual mercury vapor/contamination.
- Waste Disposal: Segregate all solid and liquid waste into containers explicitly labeled "MERCURY WASTE." Do not mix with general organic solvents.

References

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Sources

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- 2. Allyl chloride | C₃H₅Cl | CID 7850 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Mercury, chloro-2-propenyl- (Allylmercuric Chloride)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083474/docs#technical-guide-mercury-chloro-2-propenyl-allylmercuric-chloride-1\]](https://www.benchchem.com/product/b083474/docs#technical-guide-mercury-chloro-2-propenyl-allylmercuric-chloride-1)

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